

Thalirugidine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Thalirugidine*

Cat. No.: *B13412123*

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Introduction

Thalirugidine is a naturally occurring bisbenzylisoquinoline alkaloid isolated from the plant *Thalictrum foliolosum*, a member of the Ranunculaceae family. This document provides a detailed overview of its molecular characteristics. At present, publicly available information regarding its specific biological activities, mechanisms of action, and detailed experimental protocols for its isolation and characterization is limited. This guide summarizes the currently available data.

Molecular and Physicochemical Properties

Thalirugidine's fundamental molecular properties have been established through various chemical databases. This information is crucial for its identification and for predicting its behavior in various experimental settings.

Property	Value	Source
Molecular Formula	C ₃₉ H ₄₆ N ₂ O ₈	[1] [2] [3] [4] [5] [6]
Molecular Weight	670.79 g/mol	[2] [6]
Alternate Molecular Weight	670.8 g/mol	[3]
Alternate Molecular Weight	670.803	[4]
Alternate Molecular Weight	670.798	[5]
CAS Number	64215-95-8	[1] [2] [4] [5] [6]
Class	Alkaloid	[2] [4]
Natural Source	Thalictrum foliolosum	[2] [4]

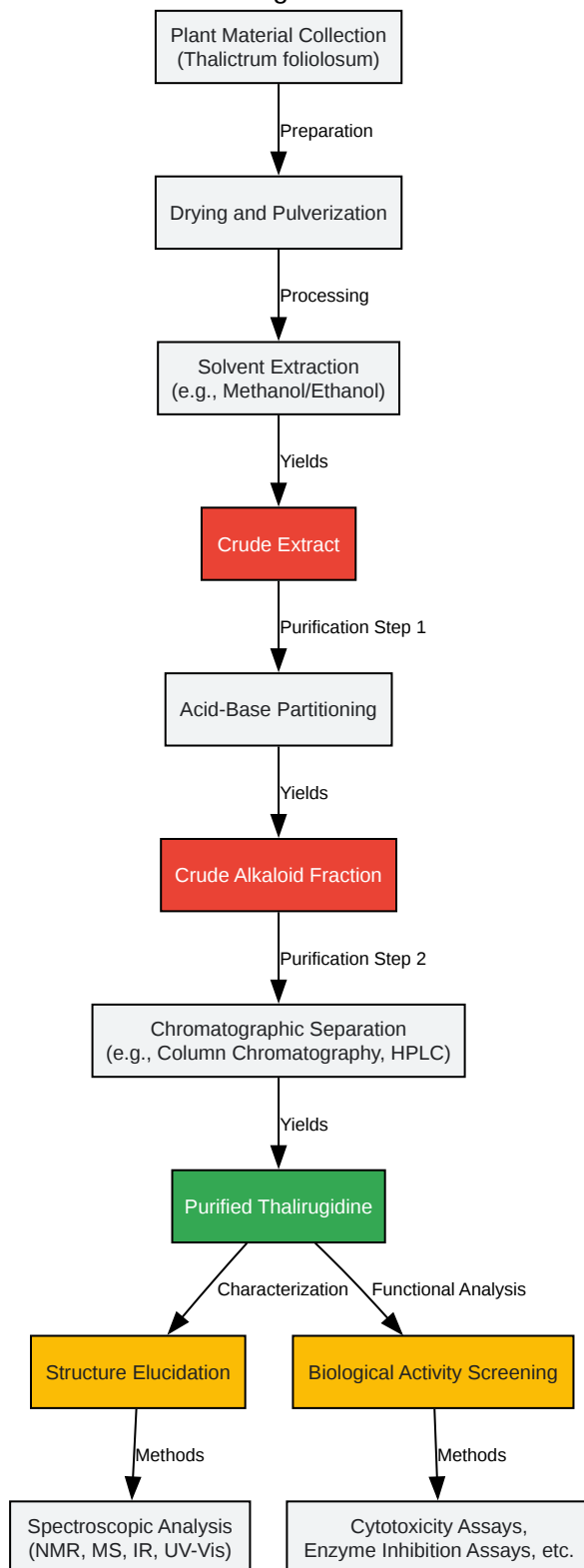
Experimental Data

Detailed experimental protocols for the isolation, purification, and characterization of **Thalirugidine** are not extensively documented in readily available scientific literature. However, based on general practices for the isolation of alkaloids from plant materials, a probable workflow can be conceptualized.

Hypothetical Isolation and Characterization Workflow

The following diagram illustrates a general workflow that could be employed for the isolation and characterization of **Thalirugidine** from its natural source, *Thalictrum foliolosum*. This is a representative workflow and specific details would need to be optimized based on experimental findings.

Conceptual Workflow for Thalirugidine Isolation and Characterization

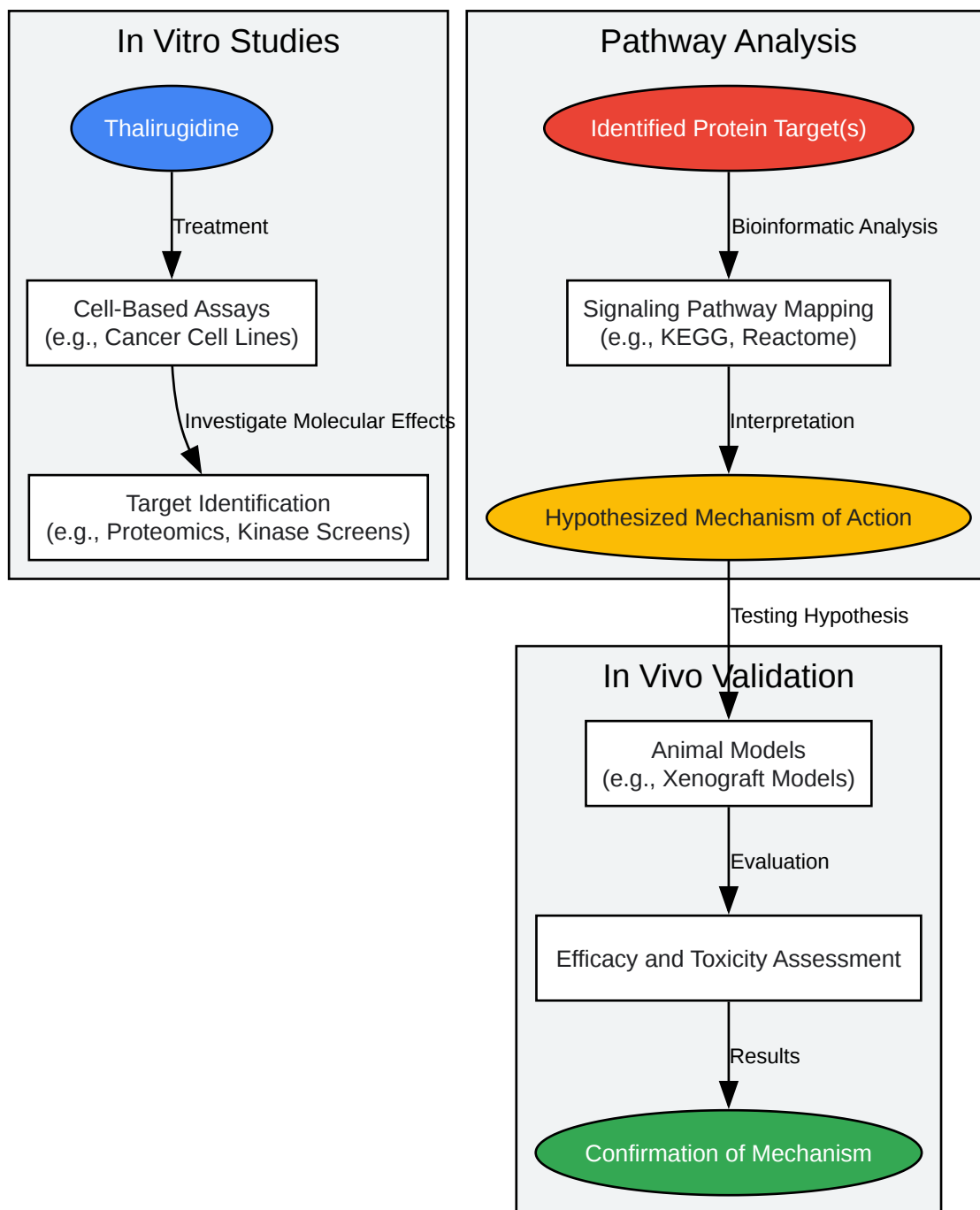
[Click to download full resolution via product page](#)A conceptual workflow for the isolation and analysis of **Thalirugidine**.

Signaling Pathways and Mechanism of Action

Currently, there is no specific information available in the public domain regarding the signaling pathways modulated by **Thalirugidine** or its precise mechanism of action. Research into the biological activities of other bisbenzylisoquinoline alkaloids from the *Thalictrum* genus suggests potential for various pharmacological effects, which could include anticancer, antimicrobial, or anti-inflammatory activities. However, dedicated studies on **Thalirugidine** are required to elucidate its specific biological targets and molecular interactions.

The diagram below illustrates a generic representation of how a natural product like **Thalirugidine** might be investigated to determine its mechanism of action, a process that has not yet been detailed for this specific compound.

General Investigatory Pathway for a Novel Natural Product



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A general workflow for elucidating the mechanism of action of a novel compound.

Conclusion

Thalirugidine is a defined chemical entity with a known molecular formula and weight, originating from *Thalictrum foliolosum*. While its chemical identity is established, its biological functions and the experimental procedures for its study are not yet well-documented in accessible scientific literature. This guide provides the foundational chemical information and outlines hypothetical frameworks for its further investigation. Future research is necessary to uncover the full therapeutic potential and pharmacological profile of this natural product.

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